

Physical and chemical properties of 2-Iodo-1,3-dimethoxybenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Iodo-1,3-dimethoxybenzene

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An In-depth Technical Guide to 2-Iodo-1,3-dimethoxybenzene

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Iodo-1,3-dimethoxybenzene is an organic compound that serves as a valuable intermediate in organic synthesis. Its chemical structure, featuring a benzene ring substituted with an iodine atom and two methoxy groups, makes it a versatile building block for the synthesis of more complex molecules, including pharmaceuticals, dyes, and pesticides.^[1] This technical guide provides a comprehensive overview of the physical and chemical properties of **2-Iodo-1,3-dimethoxybenzene**, detailed experimental protocols for its synthesis and characterization, and an exploration of its reactivity.

Physical and Chemical Properties

2-Iodo-1,3-dimethoxybenzene is a white to yellow crystalline solid at room temperature.^[1] It exhibits good solubility in common organic solvents such as alcohols, ethers, and chlorinated hydrocarbons.^[1]

Tabulated Physical Properties

Property	Value	Reference
Molecular Formula	C ₈ H ₉ IO ₂	[1]
Molecular Weight	264.06 g/mol	[2]
Melting Point	105-106 °C	[1][2]
Appearance	White to yellow crystalline solid	[1]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **2-Iodo-1,3-dimethoxybenzene**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR and ¹³C NMR are standard techniques to confirm the structure of the compound. While specific spectra for **2-Iodo-1,3-dimethoxybenzene** were not found in the search results, related iodo-dimethoxybenzene compounds show characteristic shifts for the methoxy protons and aromatic protons.[3]
- Mass Spectrometry (MS):
 - Mass spectrometry can be used to determine the molecular weight and fragmentation pattern of the molecule. The molecular ion peak [M]⁺ would be expected at m/z 264.[4]

Experimental Protocols

The synthesis of **2-Iodo-1,3-dimethoxybenzene** typically involves the electrophilic iodination of 1,3-dimethoxybenzene. Several methods have been reported, with variations in the iodinating agent and reaction conditions.

Synthesis of 2-Iodo-1,3-dimethoxybenzene

Method 1: Iodination using Iodine and an Oxidizing Agent

This method utilizes elemental iodine in the presence of an oxidizing agent to generate a more electrophilic iodine species.

- Reactants:
 - 1,3-dimethoxybenzene
 - Iodine (I_2)
 - 30% aqueous Hydrogen Peroxide (H_2O_2)
- Procedure:
 - Combine 1,3-dimethoxybenzene and a molar equivalent of iodine in a reaction vessel.
 - Slowly add a slight molar excess of 30% aqueous hydrogen peroxide to the mixture.
 - Stir the reaction mixture at a controlled temperature (e.g., $45^\circ C$) for several hours.^[5]
 - Monitor the reaction progress using Thin Layer Chromatography (TLC).
 - Upon completion, quench the reaction with a sodium thiosulfate solution to remove excess iodine.
 - Extract the product with an organic solvent (e.g., diethyl ether or dichloromethane).
 - Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
 - Purify the crude product by column chromatography on silica gel or by recrystallization to obtain pure **2-Iodo-1,3-dimethoxybenzene**.^[6]

Method 2: Iodination using Iodic Acid

This method employs iodic acid as the iodinating reagent in the presence of a strong acid.

- Reactants:
 - 1,3-dimethoxybenzene
 - Iodic acid (HIO_3)

- Glacial Acetic Acid
- Acetic Anhydride
- Concentrated Sulfuric Acid
- Procedure:
 - Suspend iodic acid in a mixture of glacial acetic acid and acetic anhydride.
 - Add 1,3-dimethoxybenzene to the stirred mixture.
 - Cool the mixture to approximately 5°C.
 - Slowly add concentrated sulfuric acid dropwise, maintaining the temperature below 10°C.
 - Stir the reaction mixture in an ice-water bath for one hour, followed by one hour at room temperature, and then for two hours at 45-50°C.^[7]
 - Pour the reaction mixture into an excess of aqueous sodium sulfite solution to reduce any unreacted iodic acid and hypervalent iodine species.
 - Collect the precipitated product by filtration.
 - Wash the solid with water and then purify by recrystallization.

Characterization Methods

- Melting Point Determination: The melting point of the purified product can be determined using a standard melting point apparatus and compared to the literature value.
- NMR Spectroscopy: Dissolve a small sample of the product in a suitable deuterated solvent (e.g., CDCl₃) and acquire ¹H and ¹³C NMR spectra.
- Mass Spectrometry: Analyze the product using a mass spectrometer to confirm the molecular weight.

Chemical Reactivity and Applications

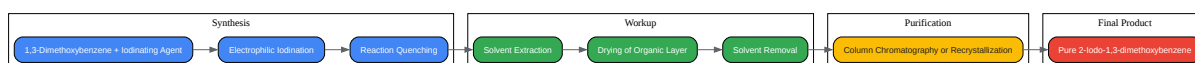
The presence of the iodine atom makes **2-Iodo-1,3-dimethoxybenzene** a versatile substrate for various cross-coupling reactions, such as Suzuki, Sonogashira, and Heck reactions. These reactions allow for the formation of new carbon-carbon and carbon-heteroatom bonds, enabling the synthesis of a wide range of complex organic molecules. The methoxy groups are electron-donating and can influence the regioselectivity of further electrophilic aromatic substitution reactions.

Signaling Pathways and Biological Activity

Currently, there is a lack of specific information in the scientific literature detailing the direct involvement of **2-Iodo-1,3-dimethoxybenzene** in specific biological signaling pathways or its definitive biological activities. While some iodo-containing compounds, such as 1-(2,5-Dimethoxy-4-iodophenyl)-2-aminopropane (DOI), are known to interact with serotonin receptors and exhibit potent anti-inflammatory effects, it is crucial to note that DOI is a structurally distinct molecule from **2-Iodo-1,3-dimethoxybenzene**.^{[8][9][10]} Therefore, no signaling pathway diagram can be generated for **2-Iodo-1,3-dimethoxybenzene** at this time. Further research is required to elucidate any potential biological roles of this compound.

Experimental and Logical Workflows

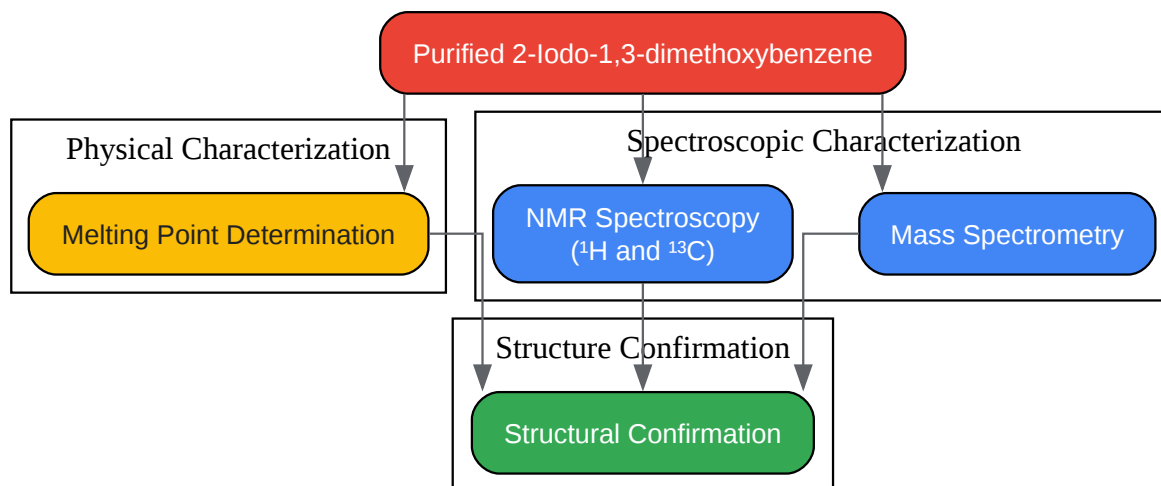
Synthesis and Purification Workflow



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Caption: A general workflow for the synthesis and purification of **2-Iodo-1,3-dimethoxybenzene**.

Characterization Logic



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Caption: Logical workflow for the structural characterization of **2-Iodo-1,3-dimethoxybenzene**.

Safety Information

2-Iodo-1,3-dimethoxybenzene should be handled with care in a well-ventilated area, and appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. It may be irritating to the eyes, skin, and respiratory system.[1] In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[1]

Conclusion

2-Iodo-1,3-dimethoxybenzene is a key synthetic intermediate with well-defined physical and chemical properties. The experimental protocols provided in this guide offer reliable methods for its preparation and characterization. While its direct biological activity is not yet established, its utility in the synthesis of more complex molecules underscores its importance in chemical research and drug development. Future studies are warranted to explore its potential biological roles.

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